

# CAS number and molecular formula of 2-Bromo-4-methylhexane

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## Compound of Interest

Compound Name: 2-Bromo-4-methylhexane

Cat. No.: B13611866

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## An In-depth Technical Guide to 2-Bromo-4-methylhexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-4-methylhexane**, a chiral secondary alkyl halide. The document covers its fundamental chemical and physical properties, stereoisomerism, detailed experimental protocols for its synthesis and subsequent reactions, and the mechanistic pathways governing its transformations. This information is intended to support researchers in organic synthesis, medicinal chemistry, and drug development.

## Compound Identification and Properties

**2-Bromo-4-methylhexane** is a halogenated hydrocarbon with the chemical formula  $C_7H_{15}Br$ . [1][2][3] Its structure consists of a hexane backbone with a bromine atom at the second position and a methyl group at the fourth position.

Table 1: Chemical Identifiers for **2-Bromo-4-methylhexane**

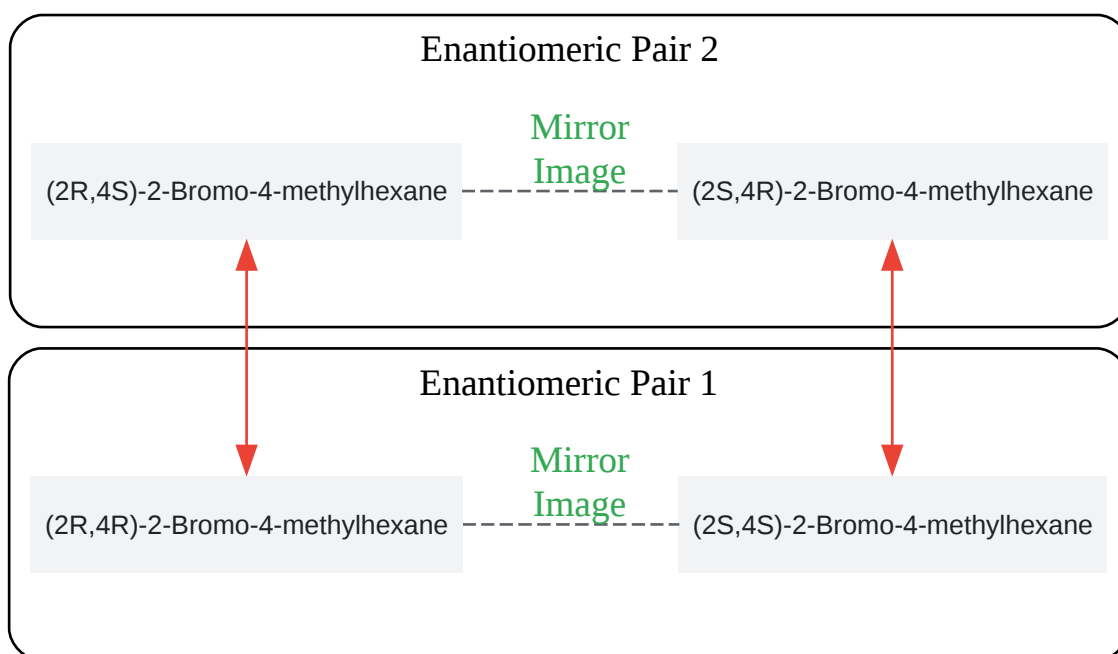
Identifier	Value
CAS Number	61653-12-1[1][3]
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Br[1][2][3]
IUPAC Name	2-bromo-4-methylhexane[1]
Canonical SMILES	CCC(C)CC(C)Br[1][4]
InChI Key	NRWCWVSNXYGJCU-UHFFFAOYSA-N[1][2][4]

Table 2: Physicochemical Properties of **2-Bromo-4-methylhexane**

Property	Value	Notes
Molecular Weight	179.10 g/mol [1][2][3]	
XLogP3	3.6	Computed[1][4]
Exact Mass	178.03571 g/mol [1][4]	
Boiling Point	Not experimentally reported	Data for isomers like 1-bromo-4-methylhexane is available.
Density	Not experimentally reported	Data for related compounds is available through databases. [1]
Heavy Atom Count	8	Computed[4]
Rotatable Bond Count	3	Computed[3]

## Stereoisomerism

**2-Bromo-4-methylhexane** possesses two chiral centers at carbons C2 and C4. This gives rise to four possible stereoisomers: (2R,4R), (2S,4S), (2R,4S), and (2S,4R). The (2R,4R) and (2S,4S) isomers are one pair of enantiomers, while the (2R,4S) and (2S,4R) isomers form another enantiomeric pair. The relationship between a member of one pair and a member of the other pair is diastereomeric.



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Stereoisomeric relationships of **2-Bromo-4-methylhexane**.

## Synthesis of 2-Bromo-4-methylhexane

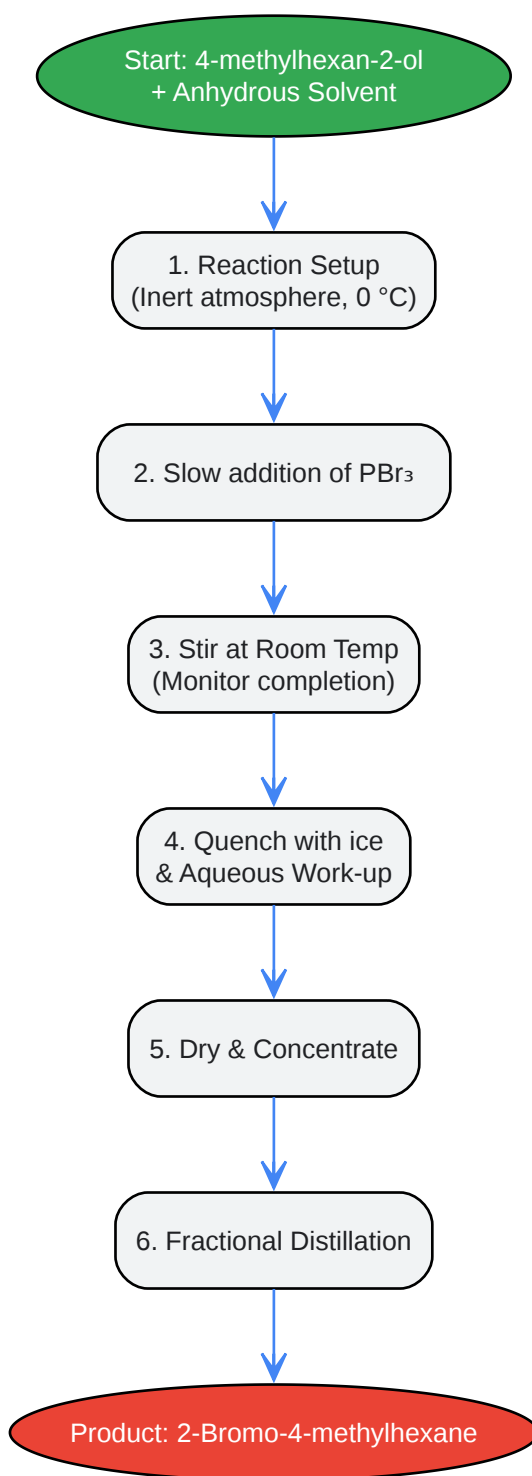
The most common laboratory synthesis of **2-Bromo-4-methylhexane** involves the bromination of the corresponding alcohol, 4-methylhexan-2-ol. Reagents such as phosphorus tribromide ( $\text{PBr}_3$ ) or a mixture of hydrobromic and sulfuric acids can be employed. The use of  $\text{PBr}_3$  is often preferred for secondary alcohols as it minimizes the risk of carbocation rearrangements.

## Representative Experimental Protocol: Bromination using $\text{PBr}_3$

Disclaimer: The following is a general procedure for the conversion of a secondary alcohol to a secondary bromide and should be adapted and optimized for **2-Bromo-4-methylhexane**.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a drying tube, place 4-methylhexan-2-ol in a suitable anhydrous aprotic solvent such as diethyl ether or dichloromethane under an inert atmosphere (e.g., nitrogen or argon). Cool the flask in an ice bath to 0 °C.

- **Reagent Addition:** Slowly add phosphorus tribromide ( $\text{PBr}_3$ , approximately 0.33-0.40 molar equivalents) dropwise to the stirred solution. Maintain the temperature below 10 °C during the addition.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for several hours or overnight until the reaction is complete (monitored by TLC or GC).
- **Work-up:** Carefully pour the reaction mixture over crushed ice. Separate the organic layer and wash it sequentially with cold water, saturated sodium bicarbonate solution, and brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent by rotary evaporation. The crude product can be purified by fractional distillation under reduced pressure to yield **2-Bromo-4-methylhexane**.



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General experimental workflow for the synthesis of **2-Bromo-4-methylhexane**.

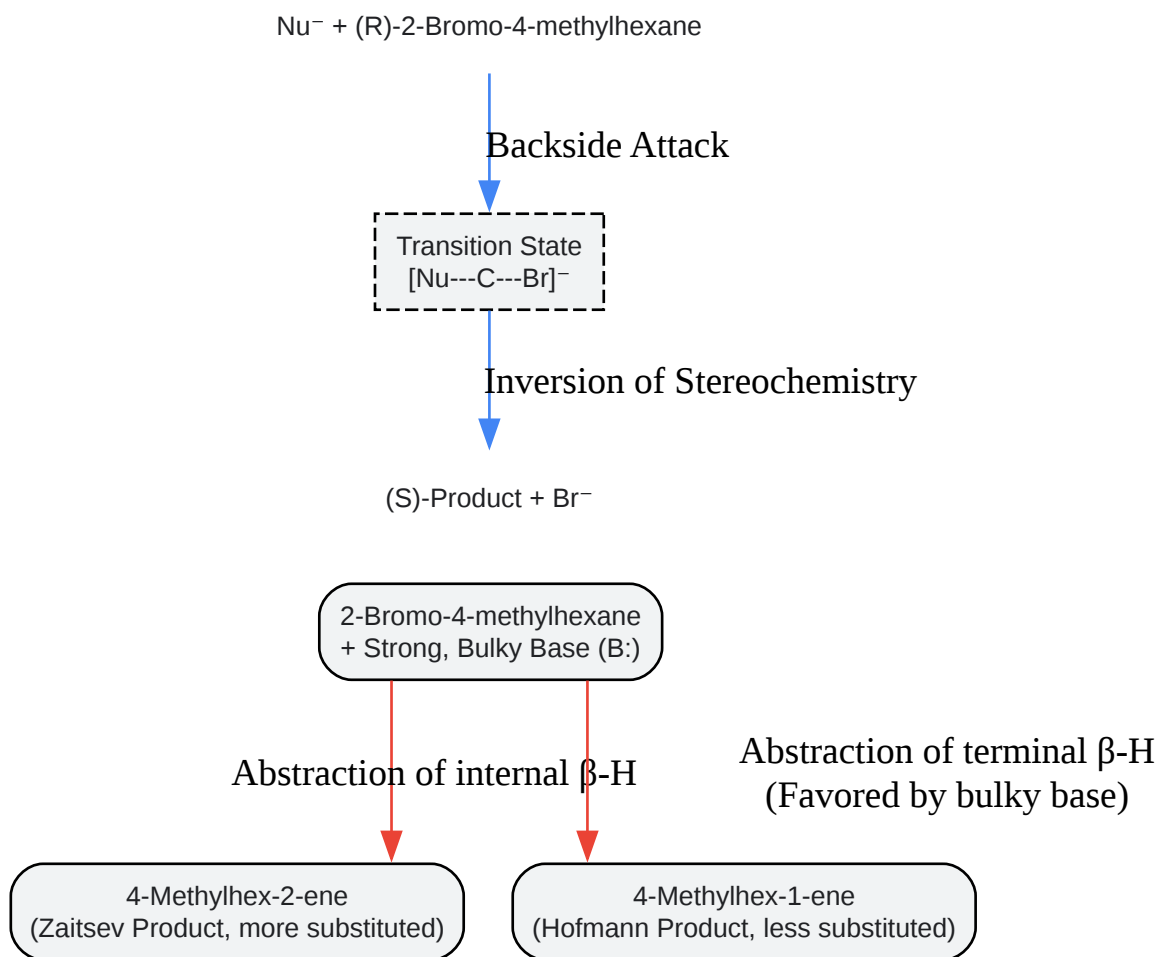
## Chemical Reactivity and Mechanisms

As a secondary alkyl halide, **2-Bromo-4-methylhexane** can undergo both nucleophilic substitution ( $S_N1$  and  $S_N2$ ) and elimination ( $E1$  and  $E2$ ) reactions. The reaction pathway is highly dependent on the nature of the nucleophile/base, the solvent, and the temperature.

## Nucleophilic Substitution Reactions

The bromine atom serves as a good leaving group, allowing for its displacement by a variety of nucleophiles.

- $S_N2$  Mechanism: Favored by strong, non-bulky nucleophiles in polar aprotic solvents (e.g., acetone, DMSO). The reaction proceeds via a backside attack, leading to an inversion of stereochemistry at the C2 center. The steric hindrance from the alkyl groups on the secondary carbon can slow the rate of  $S_N2$  reactions compared to primary alkyl halides.
- $S_N1$  Mechanism: Favored by weak nucleophiles in polar protic solvents (e.g., water, ethanol). This pathway involves the formation of a secondary carbocation intermediate, which can potentially lead to a racemic mixture of products if the starting material is enantiomerically pure.



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## References

- 1. 2-Bromo-4-methylhexane | C<sub>7</sub>H<sub>15</sub>Br | CID 15033596 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromo-4-methylhexane (61653-12-1) for sale [vulcanchem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Buy 2-Bromo-4-methylhexane | 61653-12-1 [smolecule.com]

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